

Proper Disposal of Suberic Acid: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Suberic acid

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Essential Safety and Logistical Information for the Disposal of **Suberic Acid**

For researchers and scientists in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides a detailed, step-by-step procedure for the safe and compliant disposal of **suberic acid**.

Suberic acid (octanedioic acid) is a dicarboxylic acid that is not classified as a hazardous waste under typical EPA guidelines, as it does not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity.[1] However, it is categorized as causing serious eye irritation.[2][3][4][5] Therefore, proper handling and disposal are essential to ensure a safe laboratory environment.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

- **Eye Protection:** Wear chemical safety goggles or a face shield.[2] **Suberic acid** is known to cause serious eye irritation.[2][4][5] In case of eye contact, rinse cautiously with water for several minutes.[2] If irritation persists, seek medical attention.[2]
- **Hand Protection:** Wear protective gloves.[2]

- Respiratory Protection: For nuisance exposures to dust, a P95 (US) or P1 (EU EN 143) particle respirator is recommended.[6]
- Skin Protection: Wear appropriate protective clothing to prevent skin exposure.[5]

In the event of a spill, sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[2][6]

Quantitative Data for Suberic Acid

The following table summarizes key quantitative data for **suberic acid**, compiled from various safety data sheets.

Property	Value	Source
Molecular Formula	C8H14O4	[2]
Molecular Weight	174.19 g/mol	[2]
Melting Point	141 - 144 °C	[5]
Boiling Point	230 °C @ 15 mmHg	[2]
Flash Point	203 °C	[2]
Solubility in Water	1 g in 625 ml	[7]

Step-by-Step Disposal Procedure

The appropriate disposal method for **suberic acid** depends on the quantity of waste and local regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Step 1: Waste Characterization

- Confirm Identity: Ensure the waste is solely **suberic acid** and not mixed with other hazardous chemicals. If it is a solution, identify the solvent.
- Assess Contamination: If the **suberic acid** is contaminated with a hazardous substance, it must be treated as hazardous waste.

- Consult SDS: Review the Safety Data Sheet (SDS) for **suberic acid**, which indicates it is not a federally regulated hazardous waste.[\[2\]](#)[\[5\]](#)

Step 2: Selecting the Appropriate Disposal Route

Based on the characterization, choose one of the following disposal pathways:

Route A: Solid Waste Disposal (for uncontaminated, solid **suberic acid**)

This is the most common and recommended method for non-hazardous solid chemical waste.

- Containerize: Place the solid **suberic acid** in a well-sealed, clearly labeled container.[\[1\]](#) The label should include the chemical name ("**Suberic Acid**") and indicate that it is non-hazardous waste.
- Segregate: Store the container separately from hazardous waste in a designated satellite accumulation area.[\[8\]](#)
- Dispose: Dispose of the container in the regular laboratory trash, unless your institution's policy requires specific handling for all chemical waste.[\[1\]](#)

Route B: Drain Disposal (for small quantities of aqueous solutions)

This method is only suitable for very small amounts of **suberic acid** dissolved in water and is subject to local regulations.

- Verify Local Regulations: Check with your local wastewater treatment authority and institutional EHS guidelines to ensure drain disposal of **suberic acid** is permitted.[\[1\]](#)
- Dilute: If permissible, dilute small quantities of aqueous **suberic acid** solutions with a large amount of water. The pH should be between 5.5 and 10.5.[\[1\]](#)
- Flush: Pour the diluted solution down the drain, followed by flushing with copious amounts of water.[\[1\]](#)

Route C: Incineration (for larger quantities or when required by local regulations)

For larger quantities of **suberic acid**, incineration through a licensed waste disposal contractor is an option.

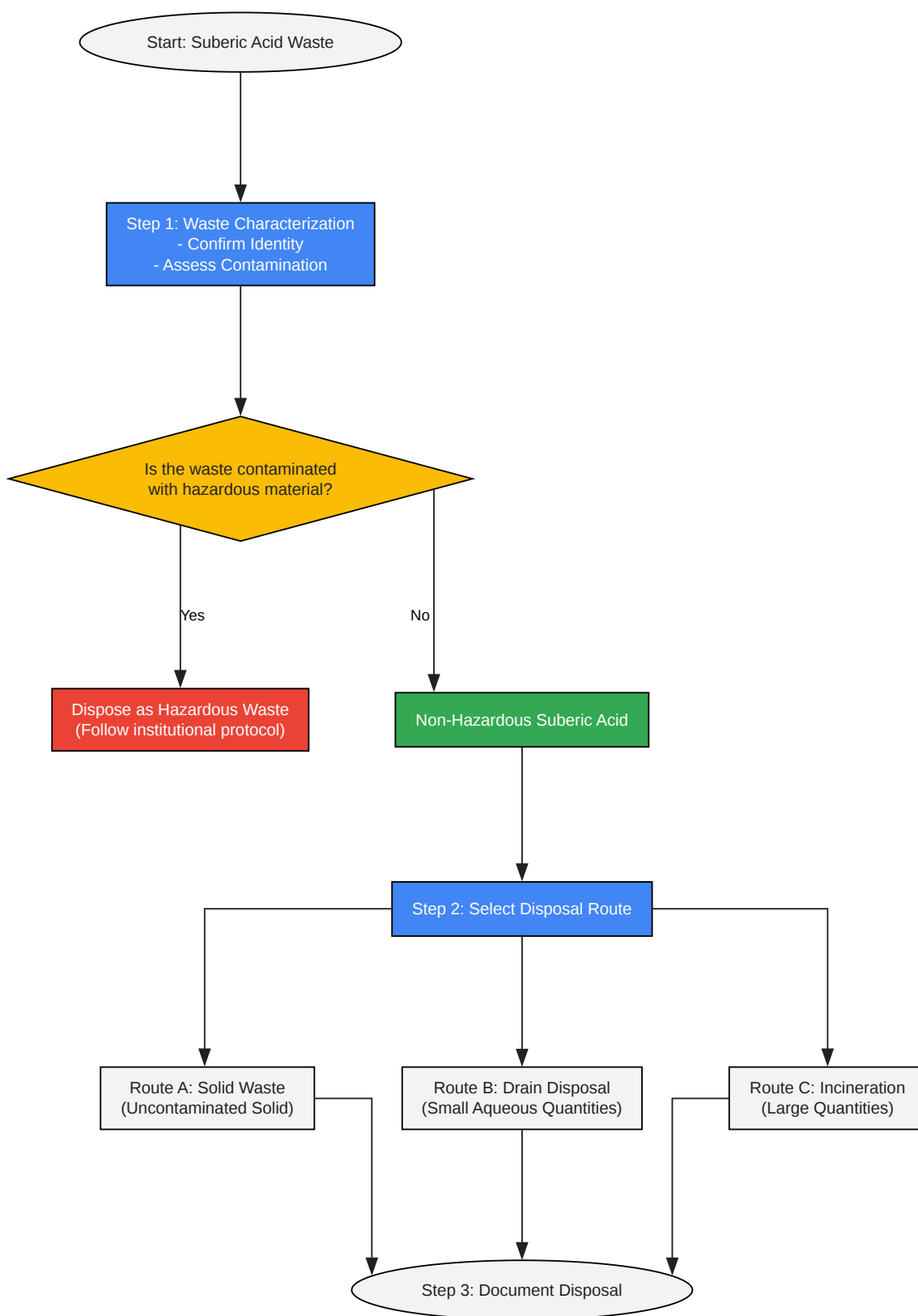
- Package for Pickup: Place the **suberic acid** in a suitable container as directed by your EHS office.
- Arrange for Disposal: Contact a licensed professional waste disposal service to arrange for pickup and incineration.^[6] One method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with a scrubber.^[6]

Step 3: Documentation and Record-Keeping

Maintain a log of all chemical waste disposal, including the chemical name, quantity, and date of disposal. This is good laboratory practice and may be required for regulatory compliance.

Experimental Workflow and Logical Relationships

The following diagram illustrates the decision-making process for the proper disposal of **suberic acid**.



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Caption: Decision workflow for the proper disposal of **suberic acid** waste.

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